

Aak1-IN-5: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Aak1-IN-5

Cat. No.: B12425128

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For researchers, scientists, and drug development professionals, this document provides detailed information on the solubility and application of **Aak1-IN-5**, a potent and selective inhibitor of Adaptor-Associated Kinase 1 (AAK1).

Aak1-IN-5 is a highly selective, central nervous system (CNS) penetrable, and orally active inhibitor of AAK1 with an IC₅₀ of 1.2 nM.^{[1][2]} Its potential for the treatment of neuropathic pain is an active area of research.^{[1][2]}

Solubility Data

Proper dissolution of **Aak1-IN-5** is critical for accurate and reproducible experimental results. The following table summarizes the known solubility of **Aak1-IN-5** in Dimethyl Sulfoxide (DMSO). Information regarding its solubility in other organic solvents is not readily available in the reviewed literature. It is recommended to perform solubility tests in any alternative solvent before preparing stock solutions for experimental use.

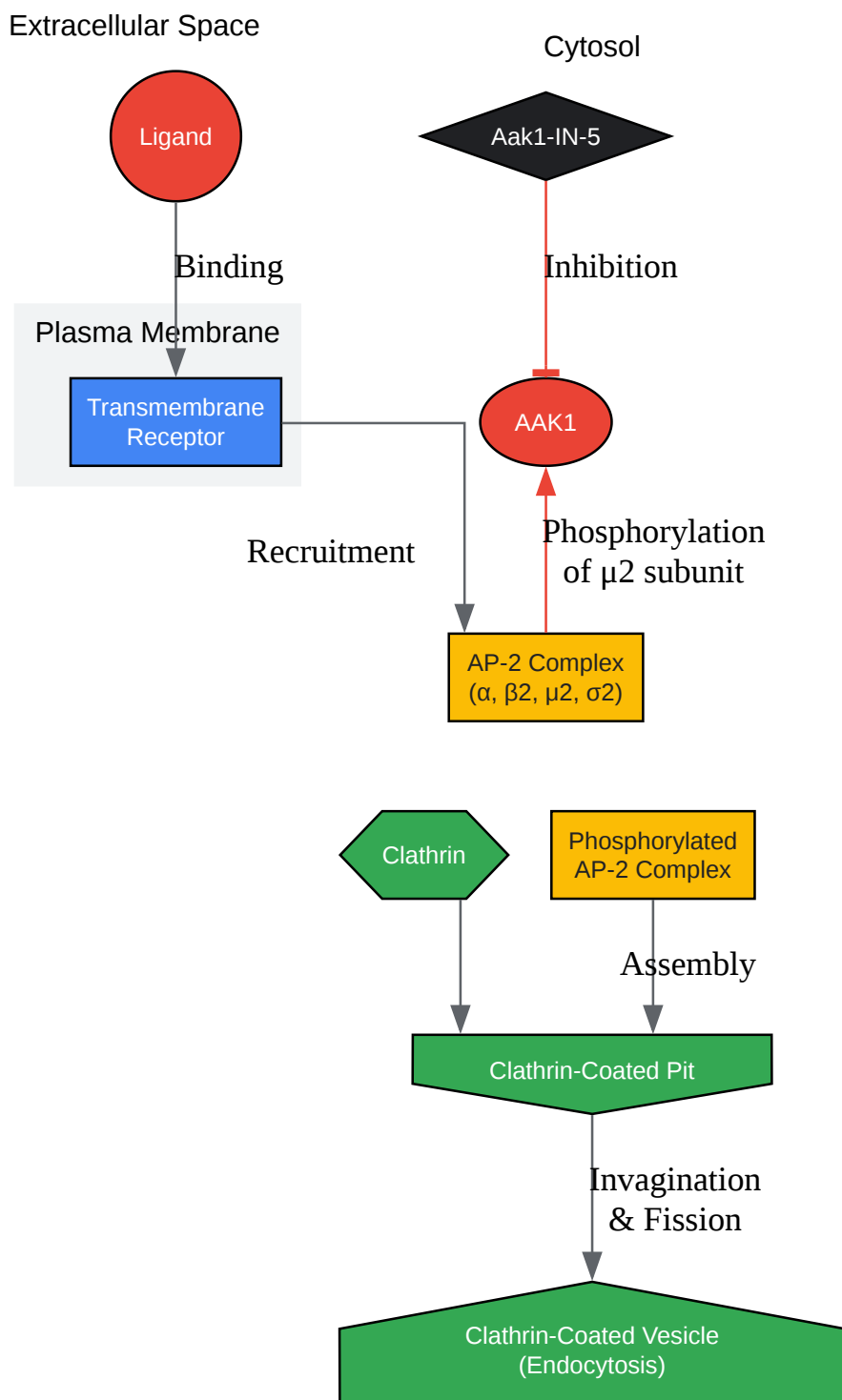
Solvent	Concentration	Remarks
Dimethyl Sulfoxide (DMSO)	10 mM	Clear solution

Table 1: Solubility of **Aak1-IN-5**.

Signaling Pathway

AAK1 is a serine/threonine kinase that plays a key role in clathrin-mediated endocytosis (CME), a fundamental process for the internalization of cell surface receptors and ligands. AAK1 phosphorylates the μ 2 subunit of the adaptor protein 2 (AP-2) complex, which is a critical step in the assembly of clathrin-coated pits. Additionally, AAK1 has been implicated in the regulation of the WNT and Notch signaling pathways.

AAK1 Signaling in Clathrin-Mediated Endocytosis

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Caption: AAK1's role in clathrin-mediated endocytosis.

Experimental Protocols

The following are generalized protocols for the use of **Aak1-IN-5** in common experimental assays. Researchers should optimize these protocols for their specific cell lines and experimental conditions.

Protocol 1: Preparation of Aak1-IN-5 Stock Solution

Objective: To prepare a concentrated stock solution of **Aak1-IN-5** for use in various assays.

Materials:

- **Aak1-IN-5** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Allow the **Aak1-IN-5** vial to equilibrate to room temperature before opening.
- Based on the molecular weight of **Aak1-IN-5** (385.40 g/mol), calculate the volume of DMSO required to achieve a 10 mM stock solution.
 - Calculation Example: For 1 mg of **Aak1-IN-5**: $(1 \text{ mg}) / (385.40 \text{ mg/mmol}) = 0.00259 \text{ mmol}$
 $(0.00259 \text{ mmol}) / (10 \text{ mmol/L}) = 0.000259 \text{ L} = 259 \text{ }\mu\text{L}$ of DMSO
- Add the calculated volume of DMSO to the vial of **Aak1-IN-5**.
- Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., 37°C for 10-15 minutes) may be applied if necessary to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

- Store the stock solution at -20°C for short-term storage or -80°C for long-term storage.

Protocol 2: In Vitro AAK1 Kinase Assay

Objective: To determine the inhibitory activity of **Aak1-IN-5** on AAK1 kinase in a biochemical assay.

Materials:

- Recombinant human AAK1 enzyme
- AAK1 substrate (e.g., recombinant AP2M1)
- **Aak1-IN-5** stock solution (10 mM in DMSO)
- Kinase assay buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- ATP solution
- ADP-Glo™ Kinase Assay kit (or equivalent)
- 384-well white assay plates
- Plate reader capable of luminescence detection

Procedure:

- Prepare serial dilutions of **Aak1-IN-5** in kinase assay buffer. The final DMSO concentration in the assay should be kept constant and low (e.g., ≤1%).
- In a 384-well plate, add the diluted **Aak1-IN-5** or vehicle control (DMSO in assay buffer).
- Add the AAK1 enzyme and substrate solution to each well.
- Incubate the plate at room temperature for a defined period (e.g., 15-30 minutes) to allow for inhibitor binding.

- Initiate the kinase reaction by adding ATP to each well. The final ATP concentration should be at or near the K_m for AAK1.
- Incubate the reaction at 30°C for a specified time (e.g., 60 minutes).
- Stop the reaction and measure the amount of ADP produced using the ADP-Glo™ Kinase Assay kit according to the manufacturer's instructions.
- Measure luminescence using a plate reader.
- Calculate the percent inhibition for each **Aak1-IN-5** concentration and determine the IC50 value by fitting the data to a dose-response curve.

Protocol 3: Cellular Assay for AAK1 Inhibition

Objective: To assess the ability of **Aak1-IN-5** to inhibit AAK1 activity within a cellular context.

Materials:

- Human cell line (e.g., HEK293T, HeLa)
- Cell culture medium and supplements
- **Aak1-IN-5** stock solution (10 mM in DMSO)
- Lysis buffer
- Primary antibodies: anti-phospho-AP2M1 (Thr156) and anti-total AP2M1
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Western blotting equipment

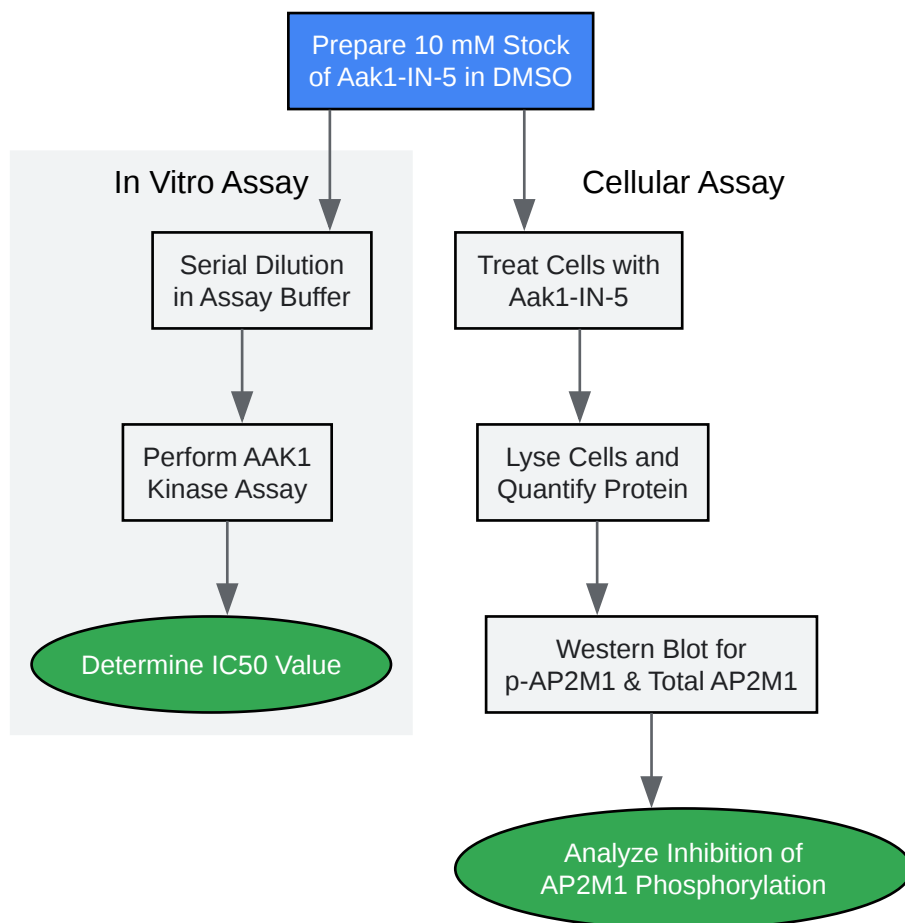
Procedure:

- Seed cells in a multi-well plate and allow them to adhere and grow to a desired confluency (e.g., 70-80%).

- Treat the cells with various concentrations of **Aak1-IN-5** or vehicle control (DMSO) for a specific duration (e.g., 1-24 hours).
- After treatment, wash the cells with ice-cold PBS and lyse them using an appropriate lysis buffer containing protease and phosphatase inhibitors.
- Determine the protein concentration of the cell lysates.
- Perform SDS-PAGE to separate the proteins, followed by transfer to a PVDF or nitrocellulose membrane.
- Block the membrane and then probe with primary antibodies against phospho-AP2M1 (Thr156) and total AP2M1.
- Incubate with an HRP-conjugated secondary antibody.
- Detect the protein bands using a chemiluminescent substrate and an imaging system.
- Quantify the band intensities and normalize the phospho-AP2M1 signal to the total AP2M1 signal to determine the extent of AAK1 inhibition.

General Experimental Workflow for Aak1-IN-5

Preparation



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Caption: Workflow for evaluating **Aak1-IN-5** activity.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- 2. AAK1-IN-5 - Immunomart [immunomart.com]
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